

Essential Safety and Handling Guide for Phthiobuzone (Phenylbutazone)

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Compound of Interest

Compound Name: *Phthiobuzone*

Cat. No.: *B1677758*

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This guide provides immediate and essential safety protocols for laboratory professionals handling **Phthiobuzone**. The following procedures for personal protective equipment (PPE), operational handling, and disposal are critical for ensuring a safe laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **Phthiobuzone**, also known as Phenylbutazone, is provided below.

Property	Value	Source
CAS Number	50-33-9	Cayman Chemical
Molecular Formula	C ₁₉ H ₂₀ N ₂ O ₂	Fisher Scientific[1]
Melting Point	104 - 108 °C (219.2 - 226.4 °F)	Sigma-Aldrich, Fisher Scientific[1][2]
Acute Oral Toxicity (LD50)	245 mg/kg (rat)	Cayman Chemical
Acute Intraperitoneal Toxicity (LD50)	142 mg/kg (rat)	Cayman Chemical
Acute Subcutaneous Toxicity (LD50)	230 mg/kg (rat)	Cayman Chemical

Personal Protective Equipment (PPE)

When handling **Phthiobuzone**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator is necessary. In case of inadequate ventilation, respiratory protection is required.[\[1\]](#)
- Eye Protection: Chemical safety goggles that form a seal to the face are required to protect against dust and splashes.[\[3\]](#)
- Hand Protection: Wear chemical-resistant, impervious gloves.[\[2\]](#) Nitrile or barrier laminate gloves are common choices for handling pesticides and similar chemicals.[\[4\]](#)
- Skin and Body Protection: A lab coat, long-sleeved shirt, and long pants are the minimum requirements.[\[2\]](#)[\[3\]](#) For tasks with a higher risk of exposure, consider disposable coveralls.

Operational Handling and Disposal Plan

Handling:

- Use **Phthiobuzone** only in well-ventilated areas, such as a chemical fume hood.[\[2\]](#)
- Avoid breathing dust.[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke in areas where **Phthiobuzone** is handled or stored.[\[1\]](#)[\[2\]](#)

Storage:

- Store in a tightly closed container in a well-ventilated place.[\[1\]](#)[\[2\]](#)
- Store locked up.[\[1\]](#)[\[2\]](#)

Disposal:

- Dispose of contents and container to an approved waste disposal plant.^{[1][2]} Follow all federal, state, and local regulations for hazardous waste disposal.

Emergency Procedures

In Case of Skin Contact:

- Immediately wash the affected area with plenty of soap and water.^[1]
- Remove all contaminated clothing and shoes.^[1]
- Seek medical attention.^[1]

In Case of Eye Contact:

- Rinse cautiously with water for several minutes.^[1]
- Remove contact lenses if present and easy to do. Continue rinsing.^[1]
- If eye irritation persists, get medical advice/attention.^{[1][2]}

In Case of Inhalation:

- Move the person to fresh air and keep them comfortable for breathing.^[1]
- If breathing is difficult, provide oxygen.^[1]
- If the person is not breathing, give artificial respiration.^[1]
- Seek immediate medical attention.

In Case of Ingestion:

- Immediately call a poison center or doctor.^{[1][2]}
- Rinse mouth.^{[1][2]}

Experimental Protocols

While specific experimental protocols involving **Phthiobuzone** are diverse, the following general steps should be integrated into any procedure:

- Preparation: Before handling, ensure all necessary PPE is readily available and in good condition. Prepare the workspace by ensuring a certified chemical fume hood is operational.
- Weighing and Transfer: Conduct all weighing and transferring of solid **Phthiobuzone** within a chemical fume hood to minimize the risk of inhalation.
- Solution Preparation: When dissolving **Phthiobuzone**, add the solid to the solvent slowly to avoid splashing.
- Post-Experiment Decontamination: After the experiment, decontaminate all surfaces and equipment. Dispose of all waste, including contaminated PPE, according to the established disposal plan.

Visual Safety Workflows

The following diagrams illustrate the procedural flow for safe handling and emergency response.

Caption: Procedural flow for the safe handling of **Phthiobuzone**.

Caption: Decision-making workflow for **Phthiobuzone** exposure incidents.

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